

Application Note: Comprehensive Analytical Characterization of 5-(Benzyloxy)-6-methylpicolinaldehyde

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Compound of Interest

Compound Name: 5-(Benzyloxy)-6-methylpicolinaldehyde

CAS No.: 59781-12-3

Cat. No.: B3273887

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Introduction

5-(Benzyloxy)-6-methylpicolinaldehyde is a substituted pyridine derivative of significant interest in synthetic chemistry. Its structure, featuring a reactive aldehyde group, a benzyloxy substituent, and a methyl group on the pyridine ring, makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.^[1] The aldehyde functionality serves as a handle for various transformations, while the benzyloxy and methyl groups modulate the electronic properties and steric environment of the pyridine core.

Given its role as a critical building block, the unequivocal confirmation of its structure and the rigorous assessment of its purity are paramount. This application note provides a comprehensive guide to the analytical methodologies required for the full characterization of **5-(Benzyloxy)-6-methylpicolinaldehyde**. The protocols herein are designed for researchers, scientists, and drug development professionals, emphasizing not just the procedural steps but

the scientific rationale behind the selection of techniques and parameters. This integrated analytical approach ensures the identity, purity, and stability of the compound, forming a self-validating system for quality assurance.

Chromatographic Analysis for Purity and Quantification: High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is an indispensable technique for determining the purity of synthetic intermediates and active pharmaceutical ingredients (APIs).

[2] For a polar compound like a substituted pyridine, reversed-phase HPLC is the method of choice, offering excellent resolution and compatibility with various detectors.[3][4]

Expertise & Experience: The basic nature of the pyridine nitrogen ($pK_a \approx 5-6$) can lead to interactions with residual silanols on standard silica-based C18 columns, resulting in peak tailing.[3][5] To counteract this, the mobile phase is typically acidified to ensure the analyte is in its protonated, more polar form, which minimizes these secondary interactions and yields sharp, symmetrical peaks.[5]

Quantitative Data Summary: HPLC

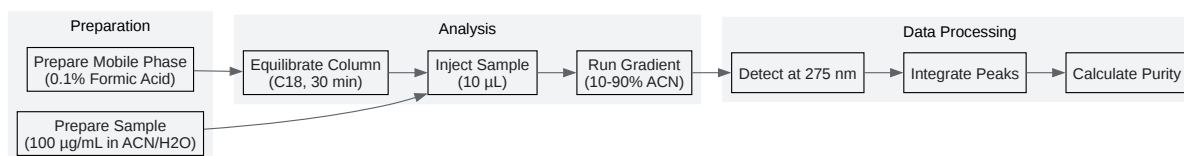
Parameter	Recommended Conditions	Expected Result
Column	C18, 150 mm x 4.6 mm, 5 µm	-
Mobile Phase A	0.1% Formic Acid in Water	-
Mobile Phase B	0.1% Formic Acid in Acetonitrile	-
Gradient	10% B to 90% B over 15 min	Elution of the main peak
Flow Rate	1.0 mL/min	Stable baseline
Column Temperature	25 °C	Consistent retention time
Detection	Diode Array Detector (DAD) at 275 nm	>98% Purity (by area %)
Injection Volume	10 µL	-
Expected Retention Time	~8-12 minutes (highly dependent on exact system)	-

Experimental Protocol: HPLC Analysis

- Mobile Phase Preparation:
 - Prepare Mobile Phase A by adding 1.0 mL of formic acid to 1 L of HPLC-grade water and sonicating for 10 minutes to degas.
 - Prepare Mobile Phase B by adding 1.0 mL of formic acid to 1 L of HPLC-grade acetonitrile and sonicating for 10 minutes.
- Standard Solution Preparation:
 - Accurately weigh approximately 10 mg of **5-(benzyloxy)-6-methylpicolinaldehyde** and dissolve it in 10 mL of a 50:50 mixture of Mobile Phase A and B to create a 1 mg/mL stock solution.
 - Prepare a working standard of 100 µg/mL by diluting 1 mL of the stock solution into 9 mL of the 50:50 mobile phase mixture.

- Sample Preparation:
 - Prepare the sample for analysis at the same concentration as the working standard (100 µg/mL) using the same diluent.
- Chromatographic Run:
 - Equilibrate the HPLC system and column with the initial mobile phase composition (e.g., 90% A, 10% B) for at least 30 minutes or until a stable baseline is achieved.
 - Inject a blank (diluent) to ensure no system contamination.
 - Inject the working standard to determine the retention time and system suitability.
 - Inject the sample for analysis.
 - Integrate the peak areas to determine the purity of the sample.

Workflow for HPLC Method Development



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Caption: General workflow for HPLC analysis of substituted pyridines.

Structural Confirmation: Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and elemental composition of a molecule. For a compound like **5-(benzyloxy)-6-methylpicolinaldehyde**,

Electrospray Ionization (ESI) is an effective technique, typically yielding the protonated molecule $[M+H]^+$.

Expertise & Experience: Aromatic aldehydes often exhibit a strong molecular ion peak.^[6] Key fragmentation patterns to expect include the loss of the aldehyde hydrogen ($[M-1]^+$) or the entire formyl group ($[M-29]^+$).^{[7][8]} The presence of the benzyl group may also lead to a characteristic fragment at m/z 91, corresponding to the tropylium cation ($[C_7H_7]^+$).

Quantitative Data Summary: Mass Spectrometry

Ion Type	Formula	Calculated m/z	Expected Observation
Molecular Formula	$C_{14}H_{13}NO_2$	227.09	-
Protonated Molecule	$[C_{14}H_{14}NO_2]^+$	228.10	High Intensity
Sodium Adduct	$[C_{14}H_{13}NO_2Na]^+$	250.08	Possible, lower intensity
Loss of Formyl Group	$[M+H - CHO]^+$	199.10	Possible fragment
Tropylium Cation	$[C_7H_7]^+$	91.05	Characteristic benzyl fragment

Experimental Protocol: ESI-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution of the sample (~10 $\mu\text{g/mL}$) in an appropriate solvent such as methanol or acetonitrile. The solvent should be compatible with the ESI source.
- Instrument Setup:
 - Set the mass spectrometer to positive ion detection mode.
 - Optimize the ESI source parameters (e.g., capillary voltage, gas flow, temperature) to achieve a stable signal.
- Data Acquisition:

- Infuse the sample solution directly into the mass spectrometer using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Acquire the full scan mass spectrum over a relevant m/z range (e.g., 50-500).
- If coupled with HPLC (LC-MS), the mass spectrum will be acquired as the compound elutes from the column.
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$.
 - Analyze the isotopic pattern to confirm the elemental composition.
 - If performing MS/MS, fragment the parent ion and identify characteristic daughter ions.

Logical Flow for MS Fragmentation

Caption: Expected primary fragmentation pathways in ESI-MS.

Unambiguous Structure Elucidation: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for de-novo structure determination. ^1H and ^{13}C NMR spectra provide detailed information about the chemical environment of each hydrogen and carbon atom, respectively, allowing for the complete assembly of the molecular structure.^{[9][10]}

Expertise & Experience: The aldehyde proton is expected to appear as a singlet in a highly deshielded region (δ 9-10 ppm). The aromatic protons on the pyridine and benzyl rings will show characteristic splitting patterns and chemical shifts based on their substitution. The methylene protons of the benzyloxy group and the methyl protons on the pyridine ring will appear as sharp singlets.

Quantitative Data Summary: Predicted ^1H and ^{13}C NMR

Assignment	Predicted ^1H NMR (δ , ppm)	Predicted ^{13}C NMR (δ , ppm)
Aldehyde (-CHO)	~9.9 (s, 1H)	~193
Pyridine-H3	~7.8 (d, 1H)	~125
Pyridine-H4	~7.5 (d, 1H)	~120
Benzyl-CH ₂	~5.2 (s, 2H)	~70
Phenyl-H (ortho, meta, para)	~7.3-7.4 (m, 5H)	~127-136
Pyridine-CH ₃	~2.5 (s, 3H)	~18
Pyridine-C2	-	~150
Pyridine-C5	-	~155
Pyridine-C6	-	~160

Note: Predicted shifts are approximate and can vary based on solvent and concentration.
s=singlet, d=doublet, m=multiplet.

Experimental Protocol: NMR Analysis

- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube.
 - Ensure the sample is fully dissolved.
- ^1H NMR Acquisition:
 - Tune and shim the spectrometer for the specific sample.
 - Acquire a standard one-pulse ^1H spectrum.
 - Set an appropriate spectral width and acquisition time to ensure good resolution.
- ^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C spectrum.
- Use a sufficient number of scans to achieve a good signal-to-noise ratio, as ^{13}C has a low natural abundance.
- Data Processing and Analysis:
 - Apply Fourier transform, phase correction, and baseline correction to the acquired FID.
 - Calibrate the chemical shift scale using the residual solvent peak.
 - Integrate the ^1H signals to determine proton ratios.
 - Assign all peaks in both ^1H and ^{13}C spectra to the corresponding atoms in the molecule.

Functional Group Identification: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.^[11]

Expertise & Experience: The spectrum of **5-(benzyloxy)-6-methylpicolinaldehyde** is expected to be dominated by a strong, sharp absorption band for the aldehyde carbonyl ($\text{C}=\text{O}$) stretch. Aromatic C-H and C=C stretching vibrations, as well as the C-O-C stretch of the ether linkage, will also be prominent.^[12]

Quantitative Data Summary: FTIR

Functional Group	Vibration Type	Expected Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H	Stretch	3100-3000	Medium
Aliphatic C-H (CH ₃ , CH ₂)	Stretch	3000-2850	Medium
Aldehyde C-H	Stretch	2850-2800 & 2750-2700	Weak (Often two bands)
Aldehyde C=O	Stretch	~1700	Strong, Sharp
Aromatic C=C / C=N	Stretch	1600-1450	Medium-Strong
Ether C-O	Stretch	1250-1050	Strong

Experimental Protocol: ATR-FTIR Analysis

- Instrument Preparation:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
 - Record a background spectrum.
- Sample Analysis:
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
 - Acquire the sample spectrum.
- Data Analysis:
 - The background spectrum is automatically subtracted from the sample spectrum.

- Identify the characteristic absorption bands and correlate them with the functional groups in the molecule.

Electronic Properties: Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving π -electrons in conjugated systems.^[13] The substituted pyridine ring conjugated with the aldehyde group will give rise to characteristic absorption bands.

Quantitative Data Summary: UV-Vis Spectroscopy

Solvent	Expected λ_{max} (nm)	Molar Absorptivity (ϵ)
Ethanol	~270-280 nm	To be determined experimentally

Experimental Protocol: UV-Vis Analysis

- Sample Preparation:
 - Prepare a stock solution of the compound in a spectroscopic-grade solvent (e.g., ethanol) at a known concentration (e.g., 1 mg/mL).
 - Prepare a dilute solution (typically 10^{-5} to 10^{-6} M) to ensure the absorbance is within the linear range of the instrument (ideally < 1.0).^[13]
- Data Acquisition:
 - Use a quartz cuvette with a 1 cm path length.
 - Record a baseline spectrum using the pure solvent.
 - Record the absorption spectrum of the sample solution over a range of 200-400 nm.
- Data Analysis:
 - Identify the wavelength of maximum absorbance (λ_{max}).

- Calculate the molar absorptivity (ϵ) using the Beer-Lambert law ($A = \epsilon cl$).

Thermal Properties: Thermal Analysis (TGA/DSC)

Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are critical for evaluating the thermal stability, melting point, and decomposition profile of a compound.^{[14][15]} This information is vital for determining appropriate storage and handling conditions.^[16]

Expertise & Experience: DSC will reveal thermal transitions such as melting, which will appear as an endothermic peak. TGA measures the change in mass as a function of temperature, indicating the onset of thermal decomposition. For a pure, stable crystalline solid, a sharp melting peak is expected, followed by decomposition at a higher temperature.

Quantitative Data Summary: Thermal Analysis

Technique	Parameter	Expected Observation
DSC	Melting Point (T_m)	Sharp endothermic peak (To be determined)
TGA	Onset of Decomposition	> 150 °C (To be determined)
TGA	Residue at 600 °C	< 1%

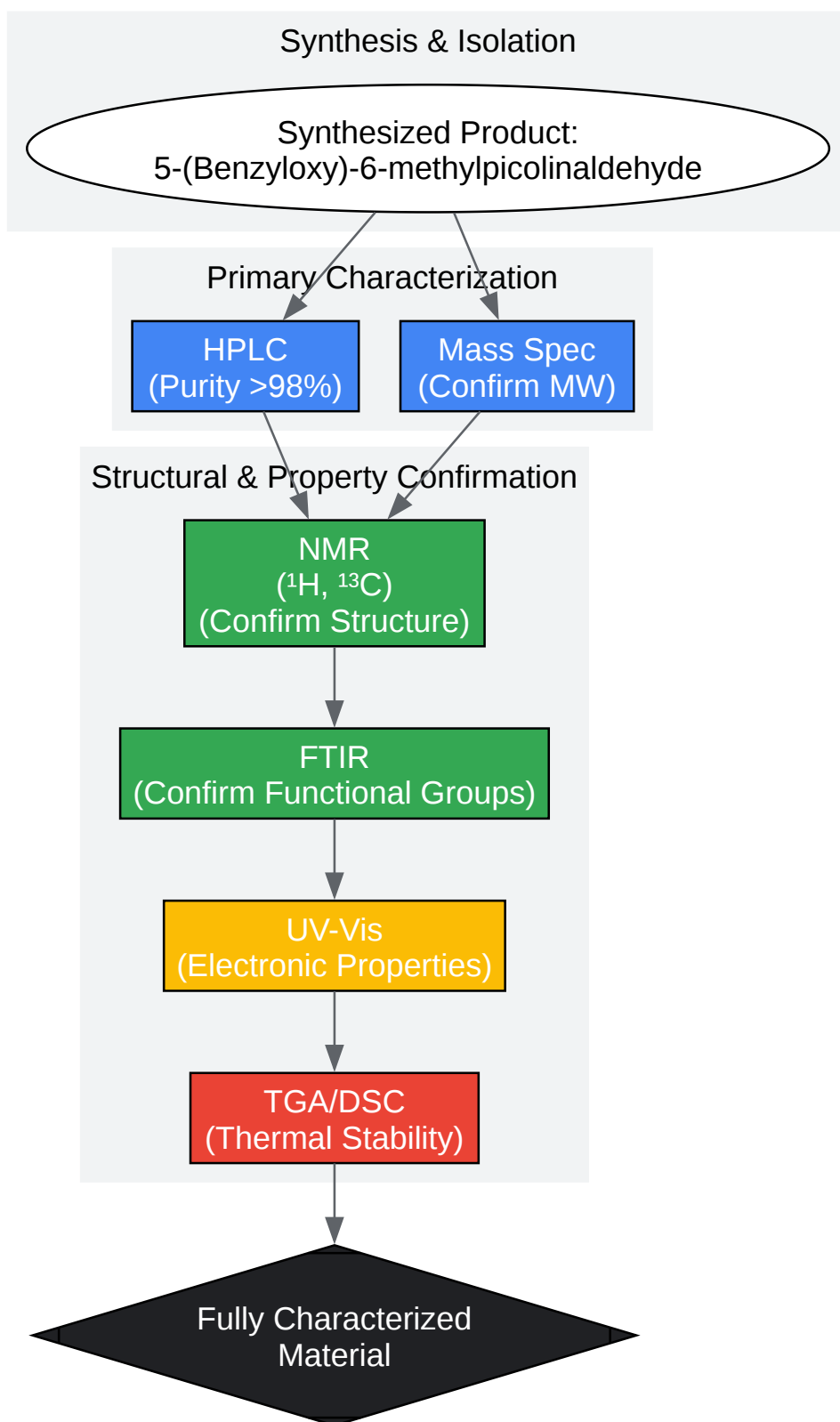
Experimental Protocol: TGA/DSC Analysis

- Sample Preparation:
 - Accurately weigh 2-5 mg of the sample into an appropriate aluminum pan (for DSC) or ceramic/platinum pan (for TGA).
- Instrument Setup:
 - Place the sample pan in the instrument furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min).

- Data Acquisition:
 - Heat the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 25 °C to 600 °C).
 - Record the heat flow (DSC) and mass change (TGA) as a function of temperature.
- Data Analysis:
 - Determine the melting point from the onset or peak of the endotherm in the DSC curve.
 - Determine the decomposition temperature from the onset of mass loss in the TGA curve.

Integrated Analytical Workflow

The combination of these orthogonal analytical techniques provides a comprehensive and robust characterization of **5-(Benzyloxy)-6-methylpicolinaldehyde**. The workflow ensures that the material's identity, purity, structure, and stability are all confirmed, providing a high degree of confidence for its use in subsequent research and development activities.



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Caption: Integrated workflow for comprehensive characterization.

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